

# Technical Support Center: TRPV4 Agonist-1 (GSK1016790A)

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## Compound of Interest

Compound Name: TRPV4 agonist-1 free base

Cat. No.: B2447749

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of TRPV4 agonist-1, also known as GSK1016790A. Below you will find troubleshooting guides and frequently asked questions to ensure the stability and efficacy of this compound in your experiments.

## Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: My TRPV4 agonist-1 (GSK1016790A) is not dissolving properly. What should I do?

A1: GSK1016790A is sparingly soluble in aqueous buffers but has good solubility in organic solvents. For optimal dissolution, it is recommended to first prepare a concentrated stock solution in 100% DMSO.[1][2] Use fresh, anhydrous DMSO as moisture can reduce solubility. [2] Sonication may also aid in dissolution.[3] For aqueous-based assays, the DMSO stock solution can then be diluted into your aqueous buffer of choice. Be aware that diluting the compound into a purely aqueous solution from a DMSO stock may cause it to precipitate. A 1:3 solution of DMSO:PBS (pH 7.2) has been shown to dissolve the compound at approximately 0.25 mg/ml.[1]

Q2: I'm observing inconsistent or no activity in my cell-based assays. What are the possible causes?

A2: There are several potential reasons for a lack of activity:

- **Compound Degradation:** Aqueous solutions of GSK1016790A are not stable and it is recommended not to store them for more than one day.[\[1\]](#) Always prepare fresh dilutions in your aqueous experimental buffer from a frozen DMSO stock immediately before use.[\[4\]](#)
- **Improper Storage:** The powdered compound should be stored at -20°C for long-term stability (up to 3 years).[\[2\]](#)[\[3\]](#) Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or -20°C for up to 3 months.[\[2\]](#)[\[5\]](#)
- **Low Expression of TRPV4:** The cell line you are using may not express TRPV4 channels or may express them at very low levels. It's advisable to confirm TRPV4 expression in your experimental system.[\[4\]](#)
- **Channel Desensitization:** GSK1016790A can lead to a rapid partial desensitization of TRPV4 channels.[\[2\]](#)[\[3\]](#)[\[4\]](#) This may result in a diminished response upon repeated application of the agonist.

Q3: What is the recommended solvent for preparing stock solutions of TRPV4 agonist-1?

A3: The most commonly recommended solvent for preparing stock solutions of GSK1016790A is DMSO.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#) Ethanol and dimethyl formamide (DMF) are also viable options.[\[1\]](#) The compound is insoluble in water.[\[2\]](#)

Q4: How should I store the solid compound and my stock solutions?

A4:

- **Solid Compound:** Store the powdered form of GSK1016790A at -20°C.[\[1\]](#)[\[6\]](#) Under these conditions, it is stable for at least four years.[\[1\]](#)
- **Stock Solutions:** After reconstitution in DMSO, it is best to aliquot the solution into single-use volumes to minimize freeze-thaw cycles.[\[2\]](#)[\[4\]](#) These aliquots should be stored at -20°C for short-term storage (up to 3 months) or -80°C for long-term storage (up to 1 year).[\[2\]](#)[\[5\]](#)

## Quantitative Data Summary

The following table summarizes the solubility and storage information for TRPV4 agonist-1 (GSK1016790A).

Parameter	Solvent/Condition	Value	Reference
Solubility	DMSO	~15-100 mg/mL	[1][2][3]
Ethanol	~10-66 mg/mL	[1][2]	
Dimethyl formamide (DMF)	~15 mg/mL	[1]	
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	[1]	
Water	Insoluble	[2]	
Storage (Solid)	-20°C	≥ 4 years	[1]
Storage (in Solvent)	-80°C	Up to 1 year	[2]
-20°C	Up to 3 months	[5]	
Aqueous Solution	Room Temperature	Not recommended for more than one day	[1]

## Experimental Protocols

### Protocol: Preparation of GSK1016790A for In Vitro Calcium Imaging Assay

This protocol describes the preparation of GSK1016790A for use in a typical in vitro calcium imaging experiment with cultured cells.

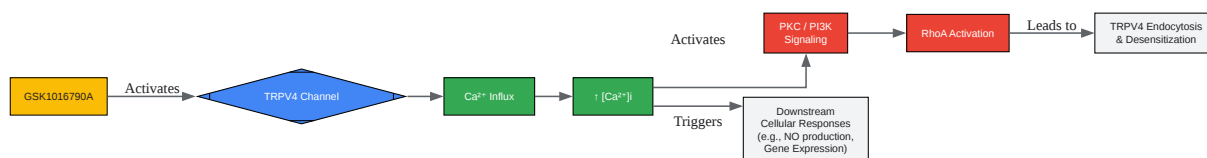
Materials:

- TRPV4 agonist-1 (GSK1016790A), solid form
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Physiological buffer suitable for your cells (e.g., Hanks' Balanced Salt Solution, HBSS)

#### Procedure:

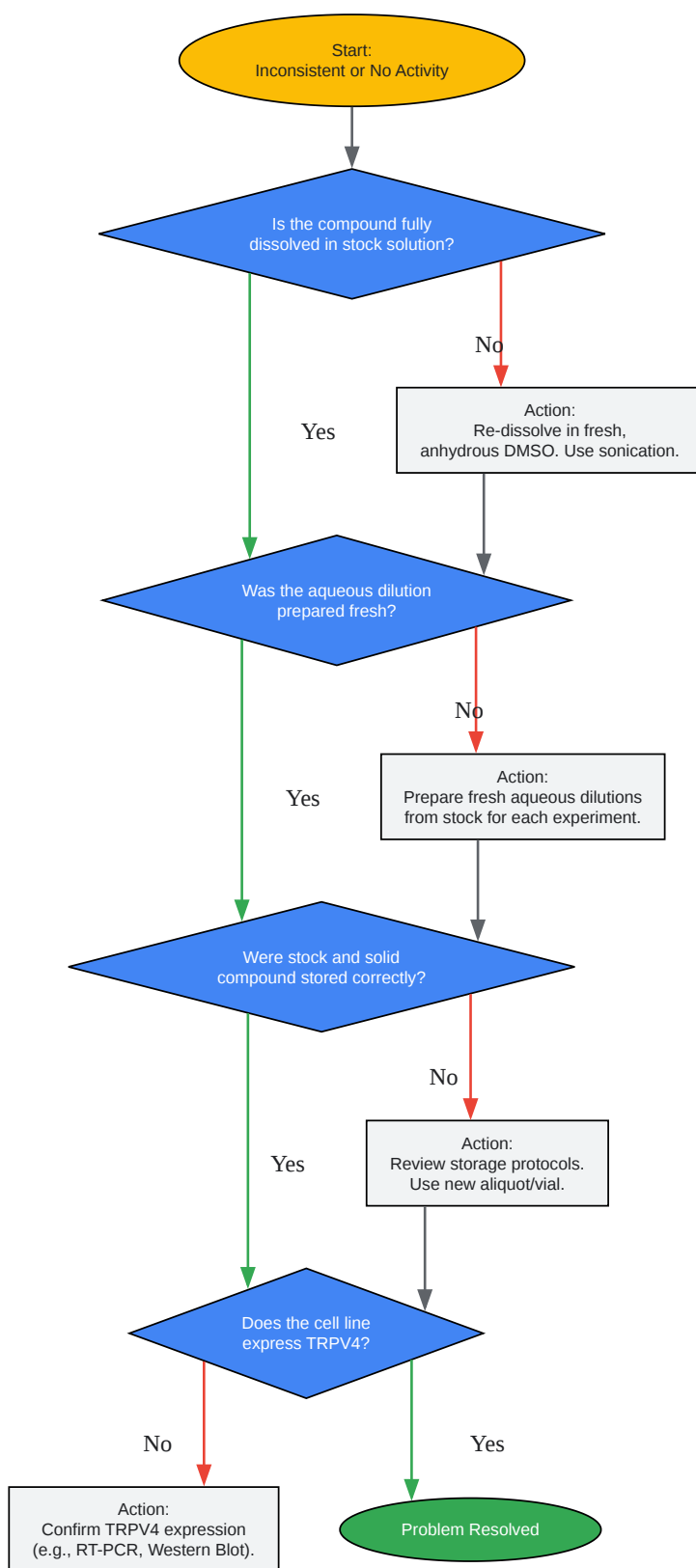
- Prepare a Concentrated Stock Solution:
  - Allow the vial of solid GSK1016790A to equilibrate to room temperature before opening to prevent condensation.
  - Prepare a 10 mM stock solution by dissolving the compound in anhydrous DMSO.<sup>[4]</sup> For example, to make 1 mL of a 10 mM stock of GSK1016790A (Molecular Weight: 655.61 g/mol ), dissolve 6.56 mg of the compound in 1 mL of DMSO.
  - Vortex or sonicate briefly to ensure complete dissolution.
- Aliquoting and Storage:
  - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10 µL) in sterile microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage.<sup>[2]</sup>
- Preparation of Working Solution (to be done immediately before the experiment):
  - Thaw a single aliquot of the 10 mM DMSO stock solution.
  - Dilute the stock solution to the desired final working concentration in your physiological buffer (e.g., HBSS). For example, to prepare a 100 nM working solution, you can perform a serial dilution.
  - Ensure the final concentration of DMSO in your working solution is low (typically  $\leq 0.1\%$ ) to avoid solvent effects on the cells.
  - Mix the working solution thoroughly by gentle vortexing or inversion before adding it to your cells.

## Visualizations



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Caption: TRPV4 signaling pathway upon activation by GSK1016790A.



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Caption: Troubleshooting workflow for GSK1016790A experiments.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [selleckchem.com](https://selleckchem.com) [[selleckchem.com](https://selleckchem.com)]
- 3. GSK1016790A | TRP/TRPV Channel | Calcium Channel | TargetMol [[targetmol.com](https://targetmol.com)]
- 4. Determinants of TRPV4 Activity following Selective Activation by Small Molecule Agonist GSK1016790A - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [merckmillipore.com](https://merckmillipore.com) [[merckmillipore.com](https://merckmillipore.com)]
- 6. GSK1016790A ≥98% (HPLC), powder, TRPV4 channel agonist, Calbiochem | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
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